Tungsten

• IUPAC Name: tungsten
• InChI: InChI=1S/W
• InChI Key: WFKWXMTUELFFGS-UHFFFAOYSA-N

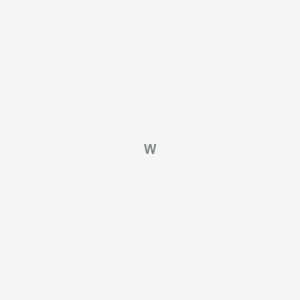

• Canonical SMILES: [W]
• Molecular Formula: W
• DSSTOX Substance ID: DTXSID8052481, DTXSID601318076
• Molecular Weight: 183.84 g/mol
• Physical Description: Dull gray powder or hard, brittle, steel-gray to white metal. Difficult to melt. Mp: 3410 °C; bp; 5900 °C. Density: 19.3 g/cm3. Used in alloys, light bulb filaments, and cutting tools. Tungsten Dust (for example, from grinding) may present a moderate fire hazard if allowed to accumulate and exposed to an ignition source., Dry Powder; Dry Powder, Pellets or Large Crystals; Other Solid, Hard, brittle, steel-gray to tin-white solid; [NIOSH], GREY-TO-WHITE POWDER., Hard, brittle, steel-gray to tin-white solid., Physical properties vary depending upon the specific soluble tungsten compound.
• Boiling Point: 10701 °F at 760 mmHg (NIOSH, 2023), 5900 °C @ 760 mm Hg, 5900 °C, 10,701 °F
• Solubility: Insoluble (NIOSH, 2023), Sol in mixture of nitric acid and hydrofluoric acid, Solubility in water: none, Insoluble
• Density: 19.3 (NIOSH, 2023) - Denser than water; will sink, 18.7-19.3 @ 20 °C/4 °C; depends on extent of working., 19.3 g/cm³, 19.3
• Vapor Pressure: 0 mmHg (approx) (NIOSH, 2023), 1.97X10-7 mm Hg @ 2,327 °C, 0 mmHg (approx), depends upon the specific compound
• Color/Form: Steel-gray to tin-white metal; body centered cubic structure, CRYSTALLINE FORM GRAY-BLACK, CUBIC, Hard, brittle, steel-gray to tin-white solid.
• CAS No.: 7440-33-7, 22541-27-1, 22541-98-6
• Melting Point: 6170 °F (NIOSH, 2023), 3410 °C, 6170 °F

Description

Tungsten, also known as wolfram, is a chemical element with the symbol W and atomic number 74. It is a transition metal known for its remarkable properties, including the highest melting point of all metals (3422°C) and exceptional hardness. This compound is primarily found in the minerals scheelite (calcium tungstate) and wolframite (iron manganese tungstate). It is widely used in various industrial applications due to its high density, strength, and resistance to heat and wear .

Mechanism of Action

Target of Action

Tungsten, a unique transition metal, is known to interact with various biological targets. It has been found to interfere with the absorption of molybdenum and increase its excretion in urine . In molybdenum-dependent enzymes, this compound can displace molybdenum, leading to an inhibition of the activities of enzymes such as xanthine dehydrogenase, sulfite oxidase, aldehyde oxidase, and nitrate reductase .

Mode of Action

This compound’s mode of action is complex and multifaceted. It has been found to induce direct DNA damage and reactive oxygen species (ROS) production . There is also evidence that this compound can modulate the epigenome . In addition, this compound has been found to be incorporated as amorphous LixWyOz phases concentrated in all the grain boundaries between the primary particles of LiNiO2 (LNO) and on the surface of the secondary particles .

Biochemical Pathways

This compound affects several phosphate-dependent biochemical pathways. It has been found to disrupt cellular phosphorylation and dephosphorylation reactions, resulting in negative effects on cellular functions . This compound has been associated with changes in ATP levels, regulation of enzyme activity, and intracellular secondary messengers . It’s also known to affect the sulfur and xanthine metabolism, leading to high xanthine and low cystine and uric acid concentrations in plasma and urine .

Pharmacokinetics

It has been found that this compound exposure results in a rapid deposition within the bone following 1 week, and this compound continues to accumulate thereafter albeit at a decreased rate

Result of Action

The molecular and cellular effects of this compound’s action are diverse. It has been found to cause DNA strand breaks and a moderate inhibition of the human DNA topoisomerase II activity . This compound has also been associated with epithelial damage, bioaccumulation, and trophic mobility . Moreover, this compound has been found to greatly improve the capacity retention of Ni-rich layered oxide cathode materials in lithium-ion batteries .

Action Environment

Environmental factors significantly influence the action, efficacy, and stability of this compound. This compound particulate in the air can be generated through weathering or emission from industrial and mining sites containing this compound . Furthermore, this compound has been identified as an emerging environmental toxicant, with increased exposure due to its use in various industrial goods . The toxicity of this compound can be augmented by other stimulants, stressors, and toxicants, particularly this compound-cobalt mixtures .

Biochemical Analysis

Biochemical Properties

Tungsten plays a crucial role in biochemical reactions, particularly in certain species of hyperthermophilic archaea, methanogens, and various bacteria. It is an essential component of tungstoenzymes, which catalyze redox reactions of very low potential. Some of the well-characterized tungstoenzymes include formate dehydrogenase, formyl methanofuran dehydrogenase, acetylene hydratase, and aldehyde ferredoxin oxidoreductase . These enzymes are involved in various metabolic processes, such as methanogenesis and acetogenesis, and this compound is bound by a pterin moiety similar to that found in molybdoenzymes .

Cellular Effects

This compound influences various types of cells and cellular processes. In hyperthermophilic archaea, this compound-dependent enzymes are essential for their metabolic functions. This compound affects cell signaling pathways, gene expression, and cellular metabolism by participating in redox reactions and other biochemical processes . The presence of this compound in tungstoenzymes allows these organisms to thrive in extreme environments, such as high temperatures and anaerobic conditions .

Molecular Mechanism

At the molecular level, this compound exerts its effects through binding interactions with biomolecules, enzyme inhibition or activation, and changes in gene expression. This compound is coordinated to pterin molecules in tungstoenzymes, forming a catalytic site that facilitates redox reactions. The first crystal structure of a this compound-containing enzyme, aldehyde ferredoxin oxidoreductase from Pyrococcus furiosus, revealed a catalytic site with one this compound atom coordinated to two pterin molecules bridged by a magnesium ion . This unique coordination allows this compound to participate in various biochemical reactions essential for the survival of these organisms.

Temporal Effects in Laboratory Settings

In laboratory settings, the effects of this compound on cellular function can change over time. This compound’s stability and degradation are crucial factors in its long-term effects on cellular function. Studies have shown that this compound can be stable in certain conditions, but its effects on cellular processes may vary depending on the duration of exposure and environmental factors .

Dosage Effects in Animal Models

The effects of this compound vary with different dosages in animal models. At low doses, this compound can be beneficial for certain metabolic processes, while at high doses, it may exhibit toxic or adverse effects. Threshold effects have been observed in studies, indicating that there is a specific range of this compound concentration that is optimal for its biochemical functions . High doses of this compound can lead to enzyme inhibition, disruption of cellular processes, and potential toxicity .

Metabolic Pathways

This compound is involved in various metabolic pathways, including methanogenesis and acetogenesis. It interacts with enzymes such as formate dehydrogenase, formyl methanofuran dehydrogenase, and acetylene hydratase, which are essential for these metabolic processes . This compound’s role in these pathways is crucial for the survival of certain microorganisms in extreme environments . Additionally, this compound’s involvement in redox reactions affects metabolic flux and metabolite levels, contributing to the overall metabolic balance .

Transport and Distribution

Within cells and tissues, this compound is transported and distributed through specific transporters and binding proteins. These interactions ensure that this compound reaches its target sites, such as tungstoenzymes, where it can exert its biochemical effects . This compound’s localization and accumulation within cells are essential for its role in various metabolic processes and its overall function in cellular metabolism .

Subcellular Localization

This compound’s subcellular localization is critical for its activity and function. This compound-containing enzymes are often localized in specific compartments or organelles, where they can participate in metabolic processes. Targeting signals and post-translational modifications may direct this compound to these specific locations, ensuring its proper function . The presence of this compound in these compartments allows for efficient catalysis of biochemical reactions and contributes to the overall metabolic balance of the cell .

Preparation Methods

Synthetic Routes and Reaction Conditions: Tungsten is typically extracted from its ores through a series of chemical reactions. The primary ores, scheelite and wolframite, are first concentrated by gravity, magnetic, and flotation methods. The concentrated ore is then subjected to alkali digestion, where it reacts with sodium hydroxide to form sodium tungstate. This solution is then acidified to precipitate tungstic acid, which is subsequently reduced to this compound trioxide (WO₃). Finally, this compound trioxide is reduced to metallic this compound using hydrogen or carbon at high temperatures .

Industrial Production Methods: In industrial settings, this compound is produced through the hydrogen reduction of this compound trioxide. The process involves heating this compound trioxide in a hydrogen atmosphere at temperatures ranging from 700°C to 1000°C. This reduction yields pure this compound powder, which can be further processed into various forms, such as bars, wires, and sheets, through powder metallurgy techniques .

Chemical Reactions Analysis

Types of Reactions: Tungsten undergoes various chemical reactions, including oxidation, reduction, and substitution reactions. It forms compounds in oxidation states ranging from 0 to +6, with +4, +5, and +6 being the most common .

Common Reagents and Conditions:

Oxidation: this compound reacts with oxygen at high temperatures to form this compound trioxide (WO₃). This reaction is typically carried out in an oxygen-rich environment at temperatures above 600°C.

Reduction: this compound trioxide can be reduced to metallic this compound using hydrogen or carbon as reducing agents. The reduction with hydrogen occurs at temperatures between 700°C and 1000°C, while reduction with carbon requires temperatures above 1200°C.

Substitution: this compound can form various substitution compounds, such as this compound halides, by reacting with halogens.

Major Products Formed:

This compound trioxide (WO₃): Formed by the oxidation of this compound.

Metallic this compound: Produced by the reduction of this compound trioxide.

This compound halides: Formed by the reaction of this compound with halogens.

Scientific Research Applications

Tungsten and its compounds have a wide range of scientific research applications:

Chemistry: this compound is used as a catalyst in various chemical reactions, including the production of synthetic fuels and the oxidation of hydrocarbons.

Biology: this compound is used in biological research as a component of electron microscopy grids.

Medicine: this compound is used in radiation shielding for medical imaging and cancer treatment.

Industry: this compound is widely used in the aerospace and defense industries for its high density and strength.

Comparison with Similar Compounds

• Molybdenum (Mo)
• Tantalum (Ta)
• Rhenium (Re)
• Niobium (Nb)

Tungsten’s unique combination of high melting point, density, and hardness makes it a valuable material in various scientific and industrial applications, distinguishing it from other similar compounds .

Synthesis routes and methods

Procedure details

The promoters or rate enhancers added to the palladium catalyst are group VIB cabonyls. Such carbonyls are, for example, chromium hexacarbonyl, molybdenum hexacarbonyl and tungsten hexacarbonyl. The carbonyl promoter can be added to the reaction mixture or formed in situ. The chromium carbonyl gives greater catalyst enhancement than either molybdenum or tungsten. The amount of group VIB carbonyl added is from about 0.05 weight percent to 10 weight percent based on the weight of palladium used as the catalyst.

Customer Q & A

Q1: What makes tungsten a critical metal?

A1: this compound is considered a critical metal due to a combination of factors: its unique properties, significant economic importance, and limited global supply sources. []

Q2: What are the primary applications of this compound?

A2: this compound is used in a variety of industries and applications requiring materials with exceptional hardness, high density, high wear resistance, and the ability to withstand high temperatures. These include mining, construction, energy generation, electronics, aerospace, and defense sectors. []

Q3: What are the primary sources of this compound?

A3: The two main sources of this compound are the minerals wolframite and scheelite. These are the only this compound-containing minerals with current economic significance. []

Q4: Can this compound be recycled?

A4: Yes, this compound metal scrap represents the primary secondary source for this metal. [] Additionally, research suggests that reprocessing this compound tailings using techniques like enhanced gravity separation, wet high-intensity magnetic separation, flotation, and bioleaching may offer a viable future source. []

Q5: What is the significance of this compound’s thermionic properties in energy conversion?

A5: this compound’s high melting point and low work function make it suitable for thermionic energy converters. Specifically, it's used in Thermionic Heat Pipe Modules (THPMs), where a cylindrical this compound emitter, often fabricated through Chemical Vapor Deposition (CVD), surrounds a central collector. The work function of these mandrel-side deposited this compound surfaces is crucial for efficient energy conversion and is an active area of research. []

Q6: How can the microstructure of this compound be refined for improved performance?

A6: Severe Plastic Deformation (SPD) at low homologous temperatures (below 0.3 Tm for recovery and 0.5 Tm for recrystallization) can effectively refine the microstructure of this compound and its alloys. This process, achieving effective strains (evM) of more than 6-8, leads to a fine microstructure with homogeneously distributed structural elements, enhancing material properties for demanding applications like plasma-facing components. []

Q7: How does the addition of this compound nanoparticles affect the properties of Co-based alloys in brazing?

A7: Incorporating this compound nanoparticles into a Co-based alloy during brazing with Nicrobraz 210 filler metal significantly refines the microstructure of the brazed joint. This refinement, observed through optical microscopy and SEM, results in a more uniform distribution of phases, potentially improving the joint's mechanical properties. []

Q8: How does cerium doping affect the production of this compound powder?

A9: Cerium doping plays a crucial role in controlling the size and morphology of this compound powders produced via hydrogen reduction. The presence of cerium compounds like Ce2(WO4)3 and Ce2W2O9 during the reduction process promotes the formation of finer and more uniform this compound particles. Ce2(WO4)3 acts as a nucleus for this compound particle formation, while Ce2W2O9 hinders excessive particle growth. []

Q9: What is the role of texture in nickel-tungsten alloy base bands for superconducting applications?

A10: Strong cube texture in nickel-tungsten alloy base bands is crucial for high-temperature coated superconductor applications. This texture, achieved through controlled processing techniques like vacuum induction melting, hot forging, and recrystallization annealing, enhances the performance characteristics of the base bands, including their superconducting properties. []

Q10: What are the effects of plasma impurities on deuterium retention in this compound?

A11: Plasma impurities significantly influence deuterium retention in this compound, a crucial factor for fusion reactor applications. Helium, for instance, reduces deuterium retention by creating a porous near-surface layer that facilitates deuterium release. In contrast, nitrogen enhances retention by acting as a desorption barrier. The impact of impurities like argon depends on the incident ion energy and its ability to sputter the near-surface layer. []

Q11: How does this compound behave under the combined stress of steady-state and transient plasma loads?

A12: Exposing this compound surfaces to a combination of steady-state and pulsed plasma loads leads to complex damage mechanisms. While steady-state hydrogen plasma induces changes in the this compound's microstructure and stress state, pulsed plasma loads, even below the melting point, can exacerbate these effects, leading to significant material degradation. Understanding these interactions is crucial for developing durable plasma-facing materials. []

Q12: How does this compound oxide contribute to solar cell technology?

A13: this compound oxide (WO3) thin films, especially when modified with titania, show promise in solar cell applications. The incorporation of titania into the WO3 matrix, achieved through techniques like pulsed laser deposition, leads to a phenomenon known as bandgap renormalization. This effectively reduces the bandgap of the material, enhancing its ability to absorb a wider spectrum of sunlight and improve solar cell efficiency. []

Q13: What are the unique properties of this compound oxide nanorods?

A14: this compound oxide nanorods exhibit fascinating properties, including solubility in various solvents and the ability to self-assemble into hierarchical structures upon solvent evaporation. These structures vary depending on the solvent used, offering potential for tailored material design. Additionally, the Marangoni effect, driven by surface tension differences in solvent mixtures, further influences the organization of these nanorods, opening avenues for controlled assembly. Their unique properties make them promising for applications in electrochromic devices and organic light-emitting diodes (OLEDs). []

Q14: How do this compound oxides enhance the performance of platinum-based electrocatalysts?

A15: this compound oxides, especially non-stoichiometric forms like W(VI,V) oxides, act as active supports for platinum electrocatalysts, significantly boosting their performance. The synergistic interaction between platinum microcenters dispersed within a this compound oxide matrix enhances the catalytic reduction of oxygen, crucial for fuel cell applications. Furthermore, the this compound oxide itself contributes to the system's bifunctionality by promoting the reduction of hydrogen peroxide, a key intermediate in oxygen reduction reactions. This dual-action mechanism significantly enhances the overall efficiency of electrocatalytic processes. []

Q15: What are the environmental concerns associated with this compound?

A16: While this compound itself is not considered highly toxic, this compound tailings and industrial residues pose environmental risks. These waste products may contain other toxic elements and require careful management and reprocessing to minimize their impact on human health and the environment. []
